

# Operational Guide: Safe Disposal of 1-Chlorotriacontane

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## Compound of Interest

Compound Name: 1-Chlorotriacontane

CAS No.: 62016-82-4

Cat. No.: B1591130

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## Executive Summary

### 1-Chlorotriacontane (

) is a long-chain alkyl halide used primarily in organic synthesis to introduce lipophilic tails to molecules. Unlike short-chain alkyl halides (e.g., dichloromethane), it is a waxy solid at room temperature with low volatility.<sup>[1]</sup>

Effective disposal requires strict adherence to Halogenated Waste protocols.<sup>[2][3]</sup>

Misclassification of this substance as general organic waste is a common laboratory error that risks regulatory non-compliance (RCRA/CLP), increases disposal costs, and endangers downstream incineration facilities due to the potential formation of acid gases (HCl).<sup>[1]</sup>

## Part 1: Chemical Characterization & Hazards

Before disposal, verify the physical state and properties to ensure the correct waste stream is selected.<sup>[1]</sup>

Property	Data	Operational Implication
CAS Number	638-68-6 (Triacontane parent ref)	Use for waste manifesting.[1]
Molecular Formula		Contains Chlorine; Must be treated as Halogenated.
Physical State	Solid (Waxy, White)	Does not require liquid containment unless dissolved. [1]
Melting Point	-65-67 °C	Stable at room temp; may melt if stored near heat sources.
Solubility	Insoluble in water; Soluble in organics	Do not flush down drains. Bioaccumulative potential.[3] [4][5][6]
Flash Point	>110 °C (Estimated)	Combustible solid, but not Flammable (Class 4.1).[1]

## Part 2: Pre-Disposal Assessment (The "Why")

Expert Insight: The presence of the chlorine atom dictates the disposal path. Standard organic waste incinerators operate at temperatures sufficient for carbon chains but may not handle halogens effectively.

- The Risk: Burning halogenated compounds at lower temperatures can generate hydrochloric acid (corrosive to incinerator scrubbers) and, under specific conditions, dioxins/furans.[1]
- The Solution: **1-Chlorotriacontane** must be routed to high-temperature incinerators equipped with acid gas scrubbers. This is why segregation is non-negotiable.

## Self-Validating Check

Before proceeding, ask:

- Is the material solid or dissolved in solution?

- Does the waste label explicitly state "HALOGENATED"?

## Part 3: Step-by-Step Disposal Protocols

### Scenario A: Disposal of Pure Solid Reagent

Use this protocol for expired shelf stock or excess solid material.

- PPE Required: Nitrile gloves, safety glasses, lab coat.<sup>[1][2][3]</sup> (Respiratory protection is rarely needed due to low volatility, unless dust is generated).<sup>[1]</sup>
- Container Selection: Use a wide-mouth high-density polyethylene (HDPE) jar.
- Labeling: Affix a hazardous waste tag.
  - Primary Constituent: **1-Chlorotriacontane**.
  - Hazard Class: Irritant, Environmental Hazard.<sup>[1]</sup>
  - Critical Tagging: Mark clearly as "HALOGENATED SOLID WASTE."
- Transfer: Transfer the solid directly into the container. Do not dissolve it in solvent to "make it easier to pour"—this needlessly increases waste volume and cost.
- Storage: Store in the Satellite Accumulation Area (SAA) away from oxidizers.

### Scenario B: Disposal of Reaction Mixtures (Solutions)

Use this protocol for mother liquors or reaction solvents containing **1-Chlorotriacontane**.

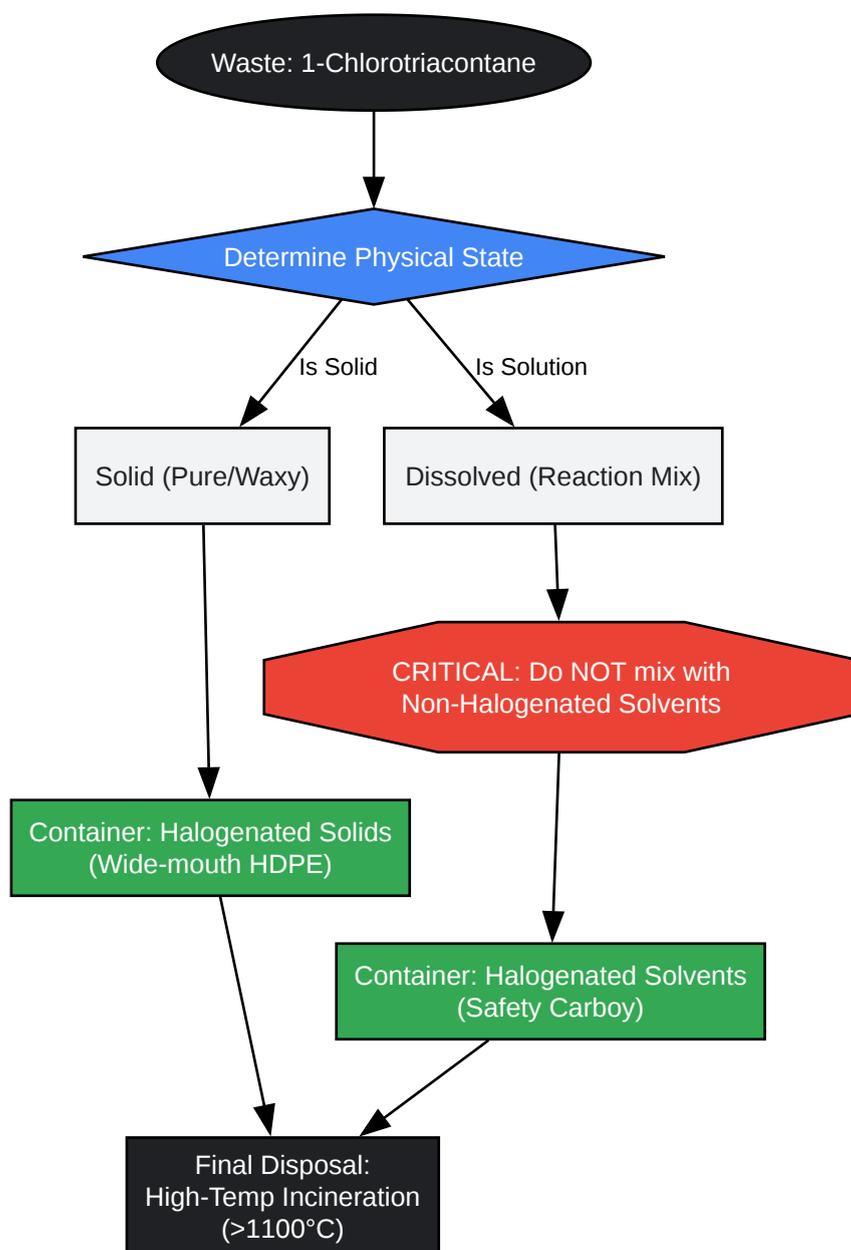
- Segregation Rule: Never mix this stream with non-halogenated solvents (e.g., Acetone, Methanol) unless unavoidable.<sup>[1][6]</sup>
  - Why? Mixing 1L of halogenated waste with 10L of non-halogenated waste renders the entire 11L "Halogenated," tripling the disposal cost <sup>[1]</sup>.<sup>[1]</sup>
- Container: Use a dedicated "Halogenated Organic Solvents" carboy (typically green-labeled in many institutions).

- **Compatibility Check:** Ensure the solution pH is neutral (6-8). If the reaction involved strong acids/bases, neutralize before adding to the solvent waste drum to prevent exothermic reactions or gas generation.<sup>[1]</sup>
- **Record Keeping:** Log the estimated concentration of **1-Chlorotriacontane** on the waste log sheet.

## Part 4: Visualized Workflows

### Logic Flow: Waste Stream Selection

This decision tree ensures the material enters the correct regulatory pathway (RCRA/CLP).

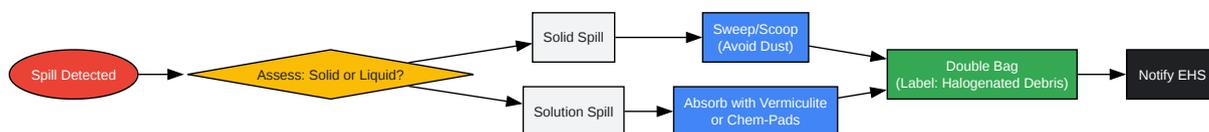


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Figure 1: Decision matrix for segregating **1-Chlorotriacontane** waste streams to ensure regulatory compliance.

## Emergency Response: Spill Cleanup

In the event of a spill, follow this containment workflow.



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Figure 2: Immediate containment and cleanup protocol for laboratory spills.

## Part 5: Regulatory & Compliance Context

### RCRA Classification (USA)

Under the Resource Conservation and Recovery Act (RCRA), **1-Chlorotriacontane** does not have a specific "P" or "U" listing.[1] However, it falls under the broader umbrella of Halogenated Organic Compounds (HOCs).[1]

- Land Disposal Restrictions (LDR): It is generally prohibited from land disposal without prior treatment (incineration) due to the presence of halogenated organic bonds [2].
- Waste Code: If dissolved in a spent halogenated solvent (e.g., Methylene Chloride), the mixture carries the F002 code.[1][7][8] If pure solid, it is a characteristic hazardous waste based on toxicity and HOC content.[1]

### European CLP Regulation[1]

- Signal Word: Warning
- Hazard Statements: H413 (May cause long-lasting harmful effects to aquatic life).
- Disposal: Must be disposed of as hazardous waste (EWC code 07 01 03\* "organic halogenated solvents, washing liquids and mother liquors" or 16 05 08\* "discarded organic chemicals consisting of or containing hazardous substances") [3].[1]

## References

- U.S. Environmental Protection Agency (EPA). (2024). Land Disposal Restrictions for Halogenated Organic Compounds (40 CFR Part 268 Appendix III).[5] Retrieved from [[Link](#)]
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- To cite this document: BenchChem. [Operational Guide: Safe Disposal of 1-Chlorotriacontane]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1591130#1-chlorotriacontane-proper-disposal-procedures>]

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